

Application Notes and Protocols for Iclaprim

Minimum Inhibitory Concentration (MIC) Testing

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Compound of Interest

Compound Name: *Iclaprim*

Cat. No.: *B1674355*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for determining the minimum inhibitory concentration (MIC) of **iclaprim**, a diaminopyrimidine antibiotic, against various bacterial isolates. The primary method described is broth microdilution, adhering to the guidelines established by the Clinical and Laboratory Standards Institute (CLSI).

Introduction

Iclaprim is a bacterial dihydrofolate reductase (DHFR) inhibitor with potent activity against a range of Gram-positive pathogens, including methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-intermediate *S. aureus* (VISA). It also shows activity against *Streptococcus pneumoniae*, including penicillin-resistant strains. Accurate and reproducible MIC testing is crucial for in vitro characterization, surveillance studies, and clinical trial support. The standardized broth microdilution method is the recommended procedure for determining **iclaprim** MICs.^[1]

Quantitative Data Summary

Table 1: CLSI Quality Control (QC) Ranges for Iclaprim MIC Testing

The following table outlines the acceptable MIC ranges for **iclaprim** against standard ATCC® quality control strains as recommended by the Clinical and Laboratory Standards Institute

(CLSI). All quality control testing should yield MICs within these specified ranges to ensure the validity of the experimental results.

Quality Control Strain	ATCC® No.	Medium	CLSI-Recommended Iclaprim MIC Range (µg/mL)
Staphylococcus aureus	29213	Cation-Adjusted Mueller-Hinton Broth (CAMHB)	0.03 - 0.12
Enterococcus faecalis	29212	Cation-Adjusted Mueller-Hinton Broth (CAMHB)	Not yet established
Streptococcus pneumoniae	49619	Cation-Adjusted Mueller-Hinton Broth with 2.5-5% Lysed Horse Blood	Not yet established
Haemophilus influenzae	49247	Haemophilus Test Medium (HTM)	Not yet established
Escherichia coli	25922	Cation-Adjusted Mueller-Hinton Broth (CAMHB)	Not yet established

Note: While specific CLSI QC ranges for *E. faecalis*, *S. pneumoniae*, *H. influenzae*, and *E. coli* for **iclaprim** are not yet publicly established in the provided search results, it is imperative to follow the most current CLSI M100 document for any updates. The QC ranges for **iclaprim** were first approved by CLSI and published in M100-S17 (2007).[\[1\]](#)[\[2\]](#)

Table 2: Iclaprim MIC Dilution Range for Testing

The following concentration range is recommended for determining the MIC of **iclaprim** against clinical isolates.

Antibiotic	Concentration Range (µg/mL)
Iclaprim	0.002 - 128

This range can be adjusted based on the expected susceptibility of the organisms being tested.
[\[3\]](#)

Experimental Protocols

Broth Microdilution MIC Testing Protocol (as per CLSI M07)

This protocol outlines the steps for performing the broth microdilution method to determine the MIC of **iclaprim**.

Materials:

- **Iclaprim** analytical standard
- Sterile 96-well microtiter plates
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- Haemophilus Test Medium (HTM) for *H. influenzae*
- Lysed horse blood (for *S. pneumoniae*)
- Sterile saline or broth for inoculum preparation
- 0.5 McFarland turbidity standard
- Bacterial isolates to be tested
- ATCC® quality control strains
- Sterile pipette tips and multichannel pipettors
- Incubator (35°C ± 2°C)

- Plate reader or manual reading mirror

Procedure:

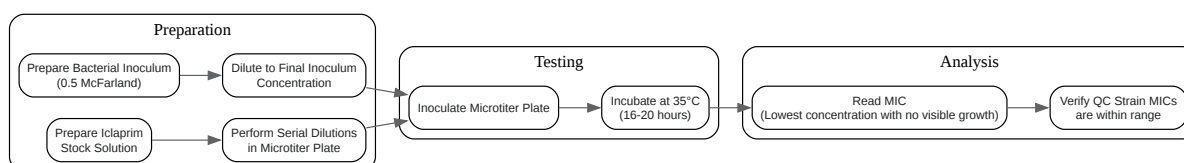
- Preparation of **iclaprim** Stock Solution:
 - Prepare a stock solution of **iclaprim** at a concentration of at least 1280 µg/mL in a suitable solvent (e.g., sterile deionized water or as recommended by the manufacturer).
 - Further dilutions are made in the appropriate sterile broth medium.
- Preparation of Microtiter Plates:
 - Perform serial two-fold dilutions of the **iclaprim** stock solution in the appropriate broth medium directly in the 96-well microtiter plates.
 - The final volume in each well after inoculation will be 100 µL. Therefore, prepare 50 µL of each 2x concentrated **iclaprim** dilution.
 - The typical final concentration range to be tested is 0.002 to 128 µg/mL.[\[3\]](#)
 - Include a growth control well (broth and inoculum, no antibiotic) and a sterility control well (broth only) for each isolate tested.
- Inoculum Preparation:
 - From a fresh (18-24 hour) agar plate, select 3-5 well-isolated colonies of the test organism.
 - Transfer the colonies to a tube of sterile saline or broth.
 - Adjust the turbidity of the bacterial suspension to match a 0.5 McFarland standard. This corresponds to approximately $1-2 \times 10^8$ CFU/mL.
 - Within 15 minutes of preparation, dilute the standardized inoculum in the appropriate broth to achieve a final concentration of approximately 5×10^5 CFU/mL in each well after inoculation. This typically involves a 1:100 dilution followed by the addition of 50 µL of this diluted inoculum to 50 µL of the antibiotic solution in the microtiter plate.

- Inoculation of Microtiter Plates:
 - Using a multichannel pipettor, inoculate each well of the microtiter plate with 50 µL of the final diluted inoculum suspension.
 - The final volume in each well should be 100 µL.
- Incubation:
 - Cover the microtiter plates with a lid to prevent evaporation.
 - Incubate the plates at 35°C ± 2°C for 16-20 hours in ambient air for non-fastidious organisms like *S. aureus* and *E. faecalis*.
 - For *S. pneumoniae*, incubate in an atmosphere of 5% CO₂.
 - For *H. influenzae*, incubate in ambient air.
- Reading the MIC:
 - Following incubation, examine the plates for bacterial growth. The MIC is the lowest concentration of **iclaprim** that completely inhibits visible growth of the organism as detected by the naked eye.
 - A reading mirror or a microplate reader can be used to facilitate the reading of the MIC endpoints.
- Quality Control:
 - On each day of testing, set up MIC plates for the appropriate ATCC® quality control strains.
 - The resulting MIC values for the QC strains must fall within the established acceptable ranges (see Table 1) for the test results to be considered valid.[\[3\]](#)

Specific Media Requirements:

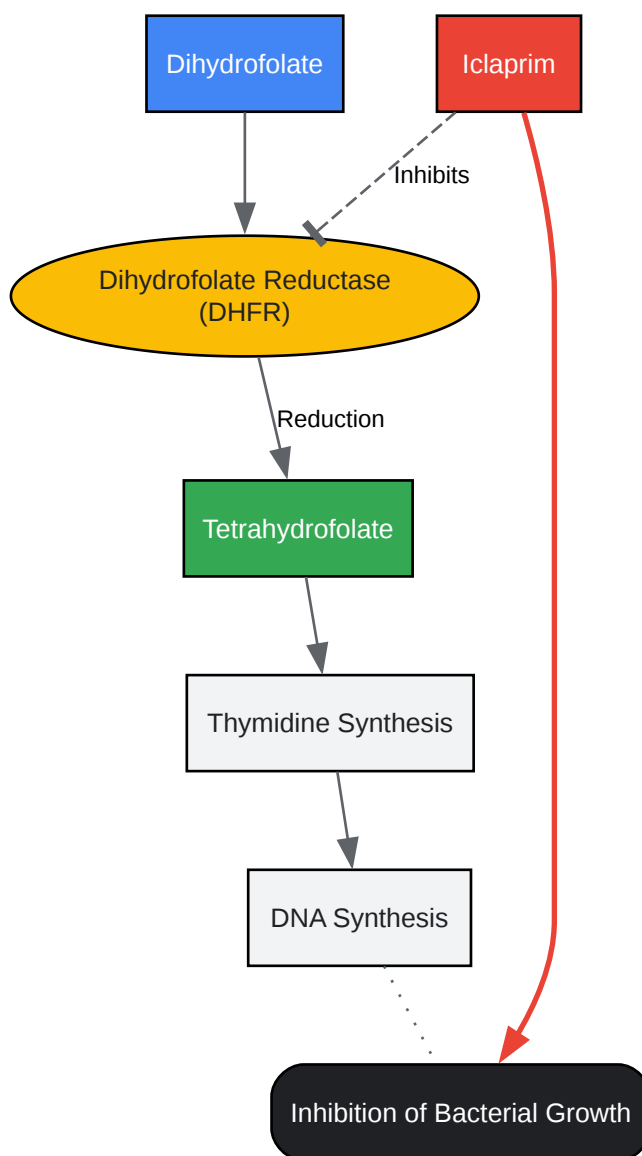
- *Staphylococcus aureus* and *Enterococcus faecalis*: Cation-Adjusted Mueller-Hinton Broth (CAMHB).
- *Streptococcus pneumoniae*: Cation-Adjusted Mueller-Hinton Broth supplemented with 2.5-5% lysed horse blood.[3]
- *Haemophilus influenzae*: Haemophilus Test Medium (HTM).[3]

Diagrams



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Caption: Workflow for **Iclaprim** Broth Microdilution MIC Testing.



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Caption: Mechanism of Action of **Iclaprim**.

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